

Application Notes and Protocols for Utilizing LabMol-301 in Enzymatic Assays

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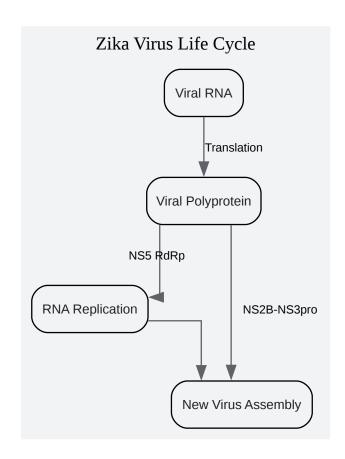
Introduction

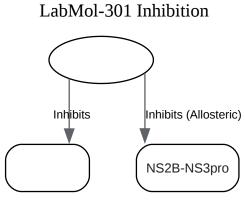
LabMol-301 is a potent small molecule inhibitor targeting two essential enzymes of the Zika virus (ZIKV): the RNA-dependent RNA polymerase (NS5 RdRp) and the NS2B-NS3 protease (NS2B-NS3pro).[1][2] This dual-inhibitory action makes **LabMol-301** a valuable tool for researchers studying ZIKV replication and a promising candidate for antiviral drug development. These application notes provide detailed protocols for utilizing **LabMol-301** in enzymatic assays to determine its inhibitory activity against both viral targets.

Mechanism of Action

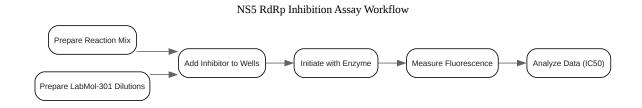
LabMol-301 exhibits a dual mechanism of action by inhibiting both the polymerase and protease activities crucial for the Zika virus life cycle. It has been shown to inhibit NS5 RdRp with a half-maximal inhibitory concentration (IC50) of 0.8 μ M and the NS2B-NS3 protease with an IC50 of 7.4 μ M.[1][2] The inhibitory effect on the NS2B-NS3 protease is achieved through interaction with an allosteric site on the enzyme.[1][2] Furthermore, **LabMol-301** demonstrates a cytoprotective effect against ZIKV-induced cell death, with a half-maximal effective concentration (EC50) of 6.68 μ M.[1][2]











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